

Commercial Availability and Technical Guide for Salicyluric acid-d4

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Compound of Interest

Compound Name: Salicyluric acid-d4

Cat. No.: B12379654

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of **Salicyluric acid-d4**, a critical internal standard for use in pharmacokinetic and metabolic studies. This document outlines known commercial suppliers, available product specifications, and a detailed experimental protocol for its application in liquid chromatography-mass spectrometry (LC-MS) for the quantification of salicyluric acid.

Introduction

Salicyluric acid is the primary metabolite of salicylic acid, formed in the liver through conjugation with glycine.^{[1][2]} The accurate quantification of salicyluric acid in biological matrices is crucial for understanding the pharmacokinetics of salicylate-based drugs, such as aspirin. **Salicyluric acid-d4**, as a stable isotope-labeled internal standard, is an indispensable tool for achieving high accuracy and precision in quantitative bioanalytical methods, primarily utilizing LC-MS. Its use allows for the correction of matrix effects and variations in sample processing.

Commercial Suppliers and Availability

The commercial availability of **Salicyluric acid-d4** is limited compared to its precursor, Salicylic acid-d4. The following table summarizes the known suppliers and their product offerings. Researchers are advised to contact the suppliers directly for the most current information on availability, pricing, and detailed product specifications.

Supplier	Product Name	Catalog Number	Purity	Isotopic Enrichment	Available Quantities
MedchemExpress	Salicyluric acid-d4	HY-113295S3	Not specified	Not specified	1 mg, 5 mg, 10 mg
Gentaur	Salicyluric acid-d4	804-HY-113295S3	Not specified	Not specified	1 mg

Note: The information in this table is based on publicly available data and may be subject to change. It is highly recommended to request a certificate of analysis from the supplier for detailed purity and isotopic enrichment data.

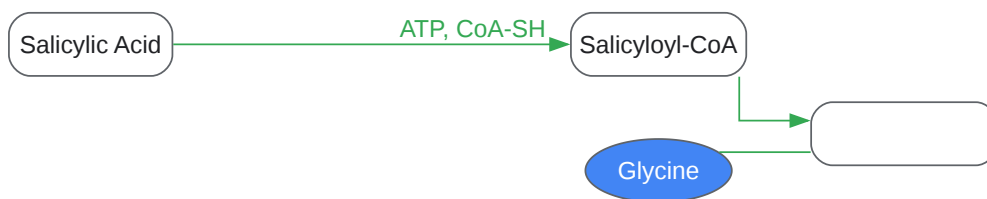
Metabolic Pathway of Salicylic Acid

Salicyluric acid is formed from salicylic acid primarily in the liver. The metabolic pathway involves a two-step enzymatic conjugation with glycine. This pathway is the major route of salicylic acid elimination from the body.^[1]

Metabolic Pathway of Salicylic Acid to Salicyluric Acid

Glycine N-Acyltransferase

Acyl-CoA Synthetase



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Caption: Metabolic conversion of salicylic acid to salicyluric acid.

Experimental Protocol: Quantification of Salicyluric Acid in Human Urine using LC-MS/MS with Salicyluric acid-d4 Internal Standard

This section provides a detailed methodology for the quantitative analysis of salicyluric acid in human urine. This protocol is a representative example and may require optimization based on the specific instrumentation and laboratory conditions.

Materials and Reagents

- Salicyluric acid certified reference standard
- **Salicyluric acid-d4** internal standard
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Formic acid (LC-MS grade)
- Ultrapure water
- Human urine (drug-free)

Instrumentation

- High-Performance Liquid Chromatography (HPLC) system
- Tandem Mass Spectrometer (MS/MS) with an electrospray ionization (ESI) source

Preparation of Standard and Quality Control (QC) Solutions

- Primary Stock Solutions (1 mg/mL): Accurately weigh and dissolve Salicyluric acid and **Salicyluric acid-d4** in methanol to prepare individual primary stock solutions.

- Working Standard Solutions: Serially dilute the Salicyluric acid primary stock solution with a 50:50 mixture of acetonitrile and water to prepare working standard solutions for the calibration curve.
- Internal Standard (IS) Working Solution (1 µg/mL): Dilute the **Salicyluric acid-d4** primary stock solution with the same diluent.
- Calibration Standards and QC Samples: Spike appropriate amounts of the Salicyluric acid working standard solutions and the IS working solution into drug-free human urine to prepare calibration standards and QC samples at various concentrations.

Sample Preparation

- Thaw frozen urine samples at room temperature.
- To a 100 µL aliquot of each urine sample, calibration standard, or QC sample, add 10 µL of the 1 µg/mL **Salicyluric acid-d4** internal standard working solution.
- Add 300 µL of acetonitrile to precipitate proteins.
- Vortex for 30 seconds.
- Centrifuge at 10,000 x g for 10 minutes at 4°C.
- Transfer the supernatant to an autosampler vial for LC-MS/MS analysis.

LC-MS/MS Conditions

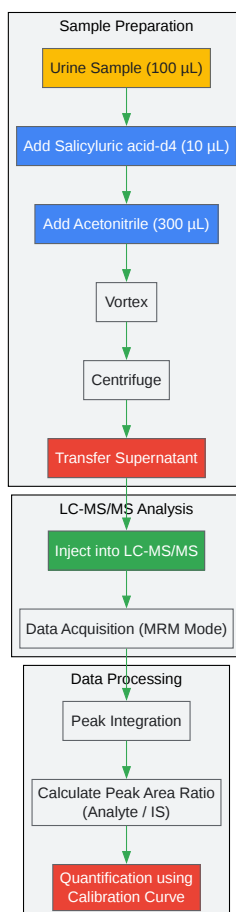
- HPLC Column: A C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 µm).
- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: 0.1% Formic acid in acetonitrile.
- Gradient Elution: A suitable gradient to separate the analyte from matrix components.
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5 µL.

- Ionization Mode: Electrospray Ionization (ESI), Negative mode.
- Multiple Reaction Monitoring (MRM) Transitions:
 - Salicyluric acid: [Precursor ion] -> [Product ion]
 - **Salicyluric acid-d4**: [Precursor ion + 4] -> [Product ion + 4] (Note: Specific MRM transitions should be optimized for the instrument used.)

Data Analysis

Quantify the concentration of salicyluric acid in the samples by calculating the peak area ratio of the analyte to the internal standard and comparing it to the calibration curve.

LC-MS/MS Experimental Workflow for Salicyluric Acid Quantification



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Caption: Workflow for the quantification of salicyluric acid in urine.

Conclusion

Salicyluric acid-d4 is a vital tool for the accurate quantification of salicyluric acid in biological samples. While its commercial availability is limited, it can be sourced from specialized chemical suppliers. The provided experimental protocol offers a robust starting point for researchers to develop and validate their own quantitative LC-MS/MS methods. The successful application of such methods is fundamental to advancing our understanding of salicylate pharmacology and metabolism.

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References

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